

Technical Guide: Physical and Chemical Characteristics of EINECS 270-171-6

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Compound of Interest

Compound Name: *Einecs 270-171-6*

Cat. No.: *B12675231*

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An In-depth Analysis for Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the physical and chemical characteristics of the substance identified by EINECS number 270-171-6. This substance is chemically defined as the reaction products of octadecanoic acid with triethylenetetramine, with the corresponding CAS number 68412-15-7. It is important for researchers and professionals in drug development and other scientific fields to understand that this substance is classified as a UVCB (Unknown or Variable composition, Complex reaction products or Biological materials). This classification highlights the inherent variability in its composition, which can influence its physical and chemical properties.

The primary applications of this substance are as a versatile ashless rust inhibitor in various industrial lubricants, including R&O, hydraulic, turbine, and circulating oils. It is also utilized as an additive in drilling fluids for both off-shore and on-shore well operations.^{[1][2]}

Chemical Identity

Due to its nature as a complex reaction mixture, a single, definitive chemical structure and molecular formula for **EINECS 270-171-6** cannot be assigned. The reaction between octadecanoic acid (stearic acid) and triethylenetetramine can result in a variety of amides, imidazolines, and other related compounds. The extent of reaction and the ratio of reactants will influence the final composition of the product.

However, various sources have reported different representative molecular formulas and weights, reflecting the complexity of this substance.

Physical and Chemical Properties

The physical and chemical data for **EINECS 270-171-6** are not extensively documented for a single, pure compound due to its UVCB nature. The following tables summarize the available quantitative data, with notations indicating when the information pertains to a closely related substance.

Table 1: General Physical and Chemical Properties

Property	Value	Source/Notes
EINECS Number	270-171-6	-
CAS Number	68412-15-7	-
Physical State	Liquid	Inferred from related products
Molecular Formula	C28H67N7O2	Representative formula for a related complex[3]
C18H36O2.C6H18N4.C4H13N 3	Representative formula for a related complex[4]	
Molecular Weight	533.877 g/mol	For C28H67N7O2[3]
533.89 g/mol	For C18H36O2.C6H18N4.C4H13N 3[4]	

Table 2: Thermal Properties

Property	Value	Source/Notes
Boiling Point	359.4 °C at 760 mmHg	Data for a related substance: Stearic acid diethylenetriamine and triethylenetetramine complex (CAS 68954-57-4)[3]
Flash Point	162.4 °C	Data for a related substance: Stearic acid diethylenetriamine and triethylenetetramine complex (CAS 68954-57-4)[3]

Experimental Protocols

Detailed experimental protocols for the determination of key physical properties of viscous, complex substances like **EINECS 270-171-6** are crucial for consistent and reliable data generation.

Determination of Boiling Point (Micro-Method)

Given the potentially high boiling point and the nature of the substance, a micro-boiling point determination method, such as the Thiele tube method, is appropriate.

Objective: To determine the boiling point of a small sample of a high-boiling liquid.

Apparatus:

- Thiele tube
- Thermometer (appropriate range)
- Capillary tubes (sealed at one end)
- Small rubber band or wire
- Heat source (Bunsen burner or heating mantle)
- Mineral oil or other suitable heating fluid

- Sample of **EINECS 270-171-6**

Procedure:

- Attach a small test tube containing 0.5-1 mL of the sample to the thermometer using a rubber band. The bottom of the test tube should be level with the thermometer bulb.
- Place a capillary tube (sealed end up) into the sample test tube.
- Fill the Thiele tube with mineral oil to a level just above the top of the side arm.
- Insert the thermometer and attached sample tube into the Thiele tube, ensuring the sample is immersed in the oil.
- Gently heat the side arm of the Thiele tube. The shape of the tube will ensure circulation of the heating oil.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady and rapid stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.
- Record the temperature. For accuracy, repeat the determination.

Determination of Solubility

The solubility of fatty acid-amine reaction products can be complex, often exhibiting surfactant-like properties. A qualitative and semi-quantitative approach is outlined below.

Objective: To determine the solubility of **EINECS 270-171-6** in various solvents.

Apparatus:

- Test tubes with stoppers

- Vortex mixer
- Graduated pipettes
- Analytical balance
- A range of solvents (e.g., water, ethanol, acetone, toluene, hexane)

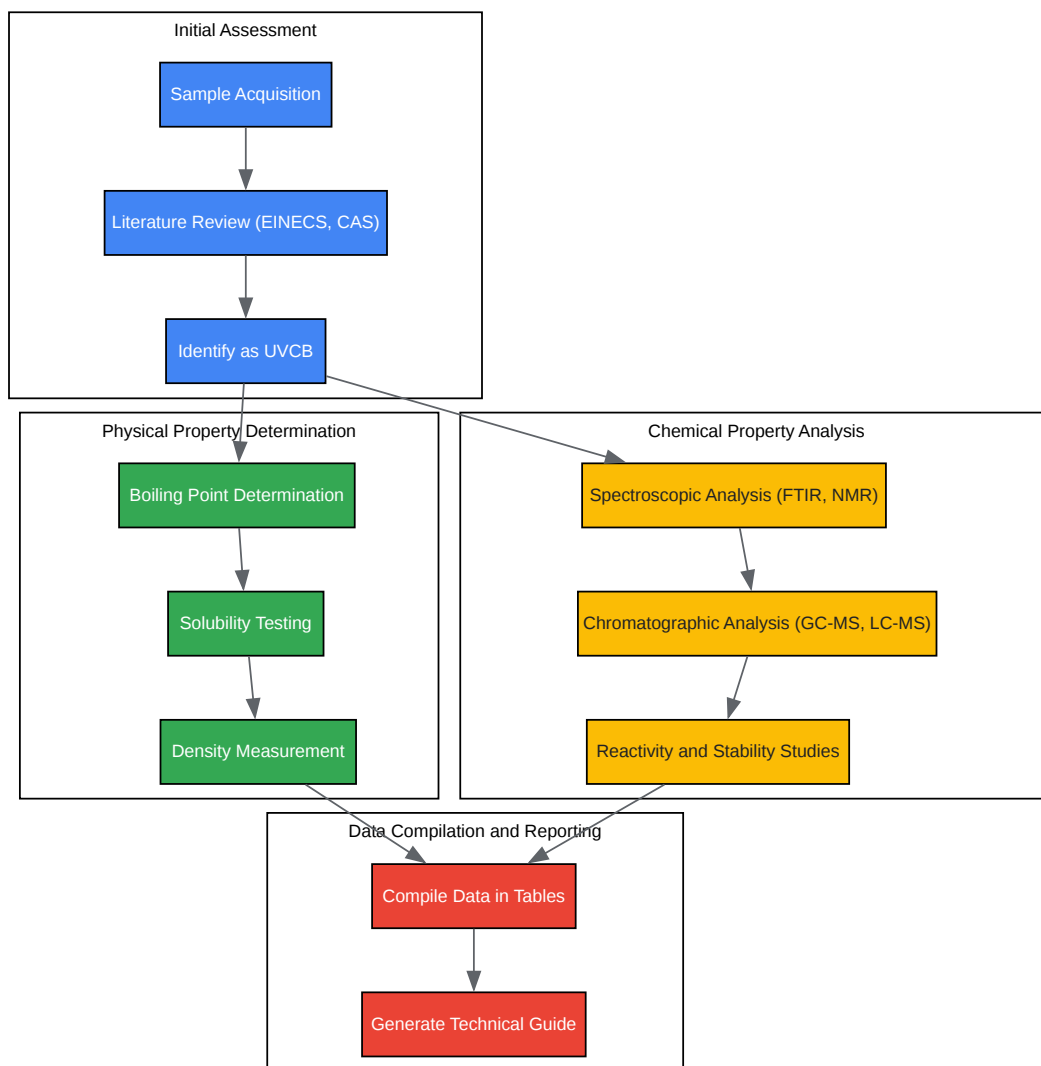
Procedure:

- Qualitative Assessment:
 - Place 1 mL of each solvent into separate, labeled test tubes.
 - Add a small, consistent amount (e.g., 10 mg) of the test substance to each tube.
 - Stopper the tubes and vortex for 1 minute.
 - Visually inspect for dissolution. Observe if the substance forms a clear solution, a cloudy dispersion, or remains as a separate phase.
 - Record the observations as soluble, partially soluble, or insoluble.
- Semi-Quantitative Assessment (for solvents showing some solubility):
 - Accurately weigh a series of increasing amounts of the test substance into labeled test tubes (e.g., 10 mg, 50 mg, 100 mg, 500 mg, 1 g).
 - Add a fixed volume (e.g., 10 mL) of the chosen solvent to each tube.
 - Stopper and vortex each tube for a set amount of time (e.g., 5 minutes) at a controlled temperature.
 - Allow the tubes to stand and observe for any undissolved material.
 - The solubility can be reported as a range (e.g., between 10 g/L and 50 g/L).

Mandatory Visualizations

Logical Workflow for Chemical Characterization

The following diagram illustrates a logical workflow for the physical and chemical characterization of a UVCB substance like **EINECS 270-171-6**.

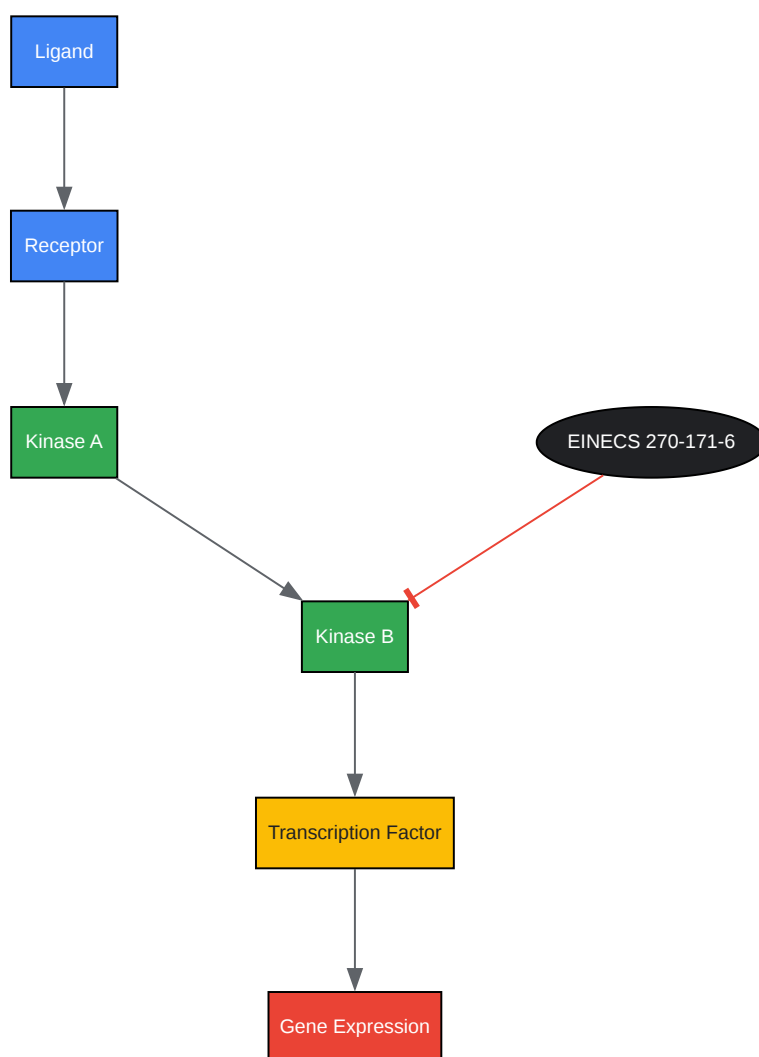


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Caption: Logical workflow for the characterization of a UVCB substance.

Hypothetical Signaling Pathway Inhibition

Given the use of fatty acid derivatives in biological research, the following diagram illustrates a hypothetical signaling pathway that could be modulated by such a compound.



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Caption: Hypothetical inhibition of a kinase signaling pathway.

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